

A Guide to Inter-Laboratory Comparison of Cefalonium Dihydrate Susceptibility Testing

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Compound of Interest		
Compound Name:	Cefalonium dihydrate	
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This guide provides a comparative overview of "Cefalonium dihydrate" susceptibility testing results, drawing from available research to facilitate inter-laboratory understanding and standardization. While direct inter-laboratory proficiency testing data for Cefalonium dihydrate is not publicly available, this document synthesizes minimum inhibitory concentration (MIC) data from various studies to offer a comparative perspective. Furthermore, it outlines standardized experimental protocols based on internationally recognized guidelines to promote consistency in susceptibility testing.

Comparative Susceptibility Data

The following tables summarize the in vitro activity of **Cefalonium dihydrate** against key veterinary pathogens as reported in independent studies. These values can serve as a reference for laboratories to compare their own findings and understand the expected range of susceptibility.

Table 1: Minimum Inhibitory Concentration (MIC) Distribution of Cefalonium for Staphylococcus aureus Isolates from Bovine Mastitis



MIC (μg/mL)	Number of Isolates (n=130)
≤0.031	3
0.063	12
0.125	40
0.25	39
0.5	17
1	7
2	1
4	1
8	1
16	2
32	1
≥64	6

Data adapted from a 2020 study on the usefulness of Cefapirin and Cefalonium disks for susceptibility testing of S. aureus isolates from bovine mastitis.[1][2]

Table 2: MIC50 and MIC90 Values of Cefalonium for Bovine Mastitis Pathogens

Organism	MIC50 (μg/mL)	MIC90 (μg/mL)
Staphylococcus aureus	0.12	0.25
Streptococcus uberis	≤0.03	0.06
Streptococcus dysgalactiae	≤0.03	≤0.03

MIC50 and MIC90 represent the concentrations at which 50% and 90% of isolates are inhibited, respectively. Data is from a study on European isolates.[3]



Experimental Protocols

Standardized methodologies are crucial for generating reproducible and comparable antimicrobial susceptibility testing (AST) results. The Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) provide guidelines for AST of veterinary pathogens.[4][5][6][7][8][9][10] The following is a generalized protocol for broth microdilution, a common method for determining MIC values.

Broth Microdilution Method for Cefalonium Dihydrate Susceptibility Testing

- Preparation of Cefalonium Dihydrate Stock Solution:
 - Accurately weigh a suitable amount of Cefalonium dihydrate analytical standard.
 - Reconstitute in a recommended solvent (e.g., sterile distilled water or a buffer solution) to a known concentration (e.g., 1024 μg/mL).
 - Sterilize the stock solution by filtration through a 0.22 μm filter.
- Preparation of Microdilution Plates:
 - Use sterile 96-well microtiter plates.
 - Perform serial two-fold dilutions of the Cefalonium dihydrate stock solution in cationadjusted Mueller-Hinton broth (CAMHB) to achieve a range of final concentrations (e.g., 0.015 to 128 μg/mL).
 - Include a growth control well (broth only) and a sterility control well (uninoculated broth).
- Inoculum Preparation:
 - Select 3-5 well-isolated colonies of the test organism from an 18-24 hour agar plate.
 - Suspend the colonies in a sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately 1-2 x 10⁸ CFU/mL).
 - Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.



- Inoculation and Incubation:
 - Inoculate each well of the microtiter plate with the prepared bacterial suspension.
 - Incubate the plates at 35 ± 2 °C for 16-20 hours in ambient air.
- Result Interpretation:
 - The MIC is the lowest concentration of Cefalonium dihydrate that completely inhibits visible growth of the organism.
 - Compare the results with established quality control ranges using reference strains such as Staphylococcus aureus ATCC 29213.[4]

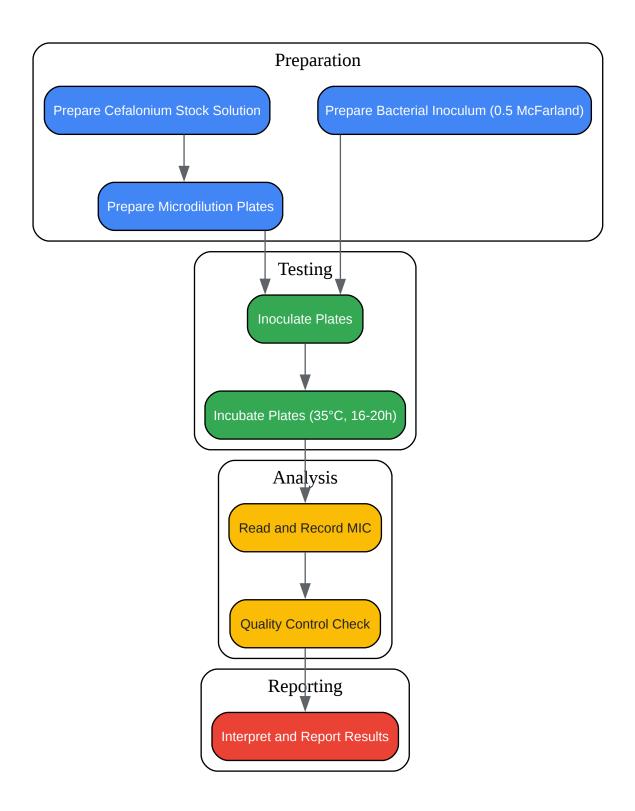
Quality Control

The use of quality control (QC) strains with known susceptibility profiles is essential to ensure the accuracy and reproducibility of AST results. For cephalosporins, a common QC strain is Staphylococcus aureus ATCC® 29213™. Laboratories should test QC strains concurrently with clinical isolates and ensure that the resulting MICs fall within the acceptable ranges specified by CLSI or EUCAST.

Visualizing Experimental and Logical Workflows

To further clarify the processes involved in susceptibility testing and inter-laboratory comparisons, the following diagrams are provided.





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Caption: Experimental workflow for antimicrobial susceptibility testing.



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